

safety precautions for working with 2-Methyl-3-methoxybenzoyl chloride

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Compound of Interest

Compound Name: 2-Methyl-3-methoxybenzoyl
chloride

Cat. No.: B1590780

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Technical Support Center: 2-Methyl-3-methoxybenzoyl Chloride

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2-Methyl-3-methoxybenzoyl chloride** (CAS No. 24487-91-0).

Safety First: Hazard Summary

2-Methyl-3-methoxybenzoyl chloride is a corrosive substance that can cause severe skin burns and eye damage.[1][2] It may also cause an allergic skin reaction and is harmful to aquatic life with long-lasting effects.[1][2] It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.[1][3]

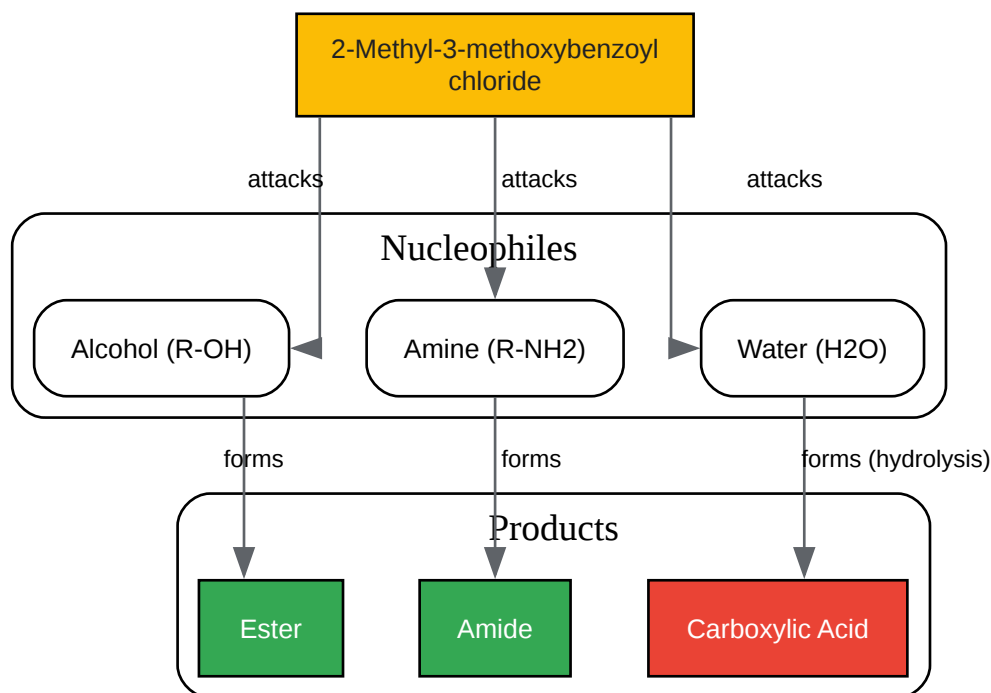
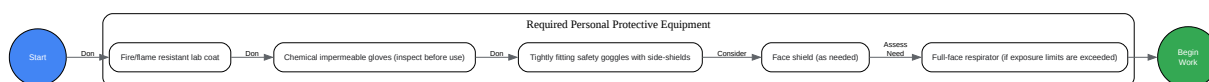
Hazard Identification:

Hazard Statement	Classification
H314	Causes severe skin burns and eye damage.
H317	May cause an allergic skin reaction.
H412	Harmful to aquatic life with long lasting effects.

Data sourced from multiple safety data sheets.[1][2]

Personal Protective Equipment (PPE) Workflow

Proper PPE is mandatory when handling **2-Methyl-3-methoxybenzoyl chloride**. The following diagram outlines the recommended PPE workflow.



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References

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